

Technical Support Center: Safe Disposal of 2-(Diisopropylamino)ethanol Waste

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Compound of Interest

Compound Name: **2-(Diisopropylamino)ethanol**

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and disposal of **2-(Diisopropylamino)ethanol** (DIPAE) waste. Adherence to these protocols is critical for ensuring laboratory safety and environmental compliance.

Frequently Asked Questions (FAQs)

Q1: What is **2-(Diisopropylamino)ethanol** and what are its primary hazards?

A1: **2-(Diisopropylamino)ethanol** (CAS No. 96-80-0) is an amino alcohol, appearing as a colorless to light yellow liquid.[\[1\]](#)[\[2\]](#) It is classified as a hazardous substance with the following primary risks:

- **Toxicity:** It is toxic in contact with skin and if inhaled, and harmful if swallowed.[\[1\]](#)[\[3\]](#)
- **Corrosivity:** It can cause severe skin burns and serious eye damage.[\[1\]](#)[\[3\]](#)
- **Flammability:** It is a combustible liquid.[\[1\]](#)

Q2: What personal protective equipment (PPE) is required when handling DIPAE waste?

A2: A comprehensive set of PPE is mandatory to prevent exposure. This includes:

- **Eye/Face Protection:** Tightly fitting safety goggles and a face shield (8-inch minimum).[\[4\]](#)

- Hand Protection: Chemical-resistant gloves (e.g., PVC or other suitable material). Gloves must be inspected before use and disposed of properly after handling.[4]
- Body Protection: A complete suit protecting against chemicals or a lab coat, along with an apron. For handling corrosive liquids, trousers should be worn outside of boots to prevent spills from entering footwear.[1][5]
- Respiratory Protection: Use only in a well-ventilated area. If exposure limits may be exceeded, a full-face respirator with an appropriate filter (e.g., type ABEK) is necessary.[6]

Q3: What materials are incompatible with **2-(Diisopropylamino)ethanol**?

A3: Mixing DIPAE waste with incompatible materials can lead to hazardous reactions. Avoid contact with:

- Acids[1][2]
- Strong oxidizing agents[1][2]
- Isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[2][6]
- Strong reducing agents, as this combination can generate flammable hydrogen gas.[2][6]

Q4: What is the recommended standard procedure for disposing of DIPAE waste?

A4: The universally recommended method for disposing of **2-(Diisopropylamino)ethanol** waste is to contact a licensed professional waste disposal service.[1][4] The material should be offered for disposal in a chemical incinerator equipped with an afterburner and scrubber.[4] Do not dispose of DIPAE waste down the drain or in the general trash.[1]

Q5: Can I neutralize DIPAE waste in the lab before disposal?

A5: While DIPAE, as an amino alcohol, will neutralize acids, on-site neutralization for the purpose of drain disposal is not recommended.[2][6] Hazardous waste that is only corrosive may sometimes be neutralized for drain disposal according to local regulations.[7][8] However, DIPAE possesses additional hazards, including toxicity.[1][3] Therefore, any treatment, such as

neutralization, should only be performed if required as a pre-treatment step by your institution's environmental health and safety (EHS) office or your licensed waste disposal contractor.[\[5\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data for **2-(Diisopropylamino)ethanol**.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	96-80-0
Molecular Formula	C ₈ H ₁₉ NO [2]
Molecular Weight	145.24 g/mol
Appearance	Colorless to light yellow, clear liquid [1][2]
Boiling Point	187-192 °C
Density	0.826 g/mL at 25 °C
Flash Point	158 °F (70 °C) [2]
Vapor Pressure	<1 mmHg at 20 °C
Solubility	Slightly soluble in water; soluble in polar solvents like alcohols. [6][9]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[3]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled[1][3]
Skin Corrosion/Irritation	Category 1	H314: Causes severe skin burns and eye damage[3]
Flammable Liquids	Category 4	H227: Combustible liquid[1]

Troubleshooting Guide

Issue: I have accidentally spilled a small amount of DIPAE waste in the lab.

Solution:

- Evacuate & Ventilate: Ensure the area is well-ventilated. Evacuate non-essential personnel from the immediate spill area.[4]
- Remove Ignition Sources: As the material is combustible, remove all nearby sources of heat, sparks, and flames.[4]
- Wear Appropriate PPE: Before cleanup, don the full PPE as described in the FAQ section.
- Contain the Spill: Prevent the spill from spreading or entering drains.[1] Use an inert, non-combustible absorbent material like sand, earth, or a commercial chemical absorbent (e.g., Chemizorb®).[5]
- Collect Waste: Carefully collect the absorbed material and place it into a suitable, labeled, and closed container for hazardous waste disposal.[4]
- Decontaminate: Clean the affected area thoroughly.
- Dispose: Contact your institution's EHS office or a licensed waste disposal company to dispose of the contaminated materials.

Issue: My DIPAE waste is in a container that is not properly labeled or is leaking.

Solution:

- Safety First: Work in a well-ventilated area, such as a fume hood, and wear full PPE.
- Overpack: Place the leaking container into a larger, compatible, and properly sealed secondary container (an "overpack drum").
- Label Correctly: Immediately label the new container clearly with "Hazardous Waste," "**2-(Diisopropylamino)ethanol**," and all appropriate hazard symbols.
- Store Safely: Store the container in a designated hazardous waste accumulation area that is cool, dry, and away from incompatible materials.[\[4\]](#)[\[6\]](#)
- Schedule Pickup: Arrange for prompt disposal through your licensed waste contractor.

Issue: I may have inadvertently mixed DIPAE waste with an incompatible chemical (e.g., an acid).

Solution:

- DO NOT ATTEMPT TO HANDLE FURTHER: If you suspect a hazardous reaction is occurring (e.g., fuming, heat generation, gas evolution), evacuate the area immediately.
- Alert Personnel: Inform your lab supervisor and EHS office at once.
- Provide Information: Be prepared to provide as much information as possible about the mixed chemicals and their approximate quantities. This is crucial for emergency responders and waste disposal experts to handle the situation safely.
- Segregate: If it is safe to do so and no reaction is apparent, clearly label the container with all its contents and the warning "POTENTIALLY REACTIVE MIXTURE." Isolate it from other chemicals.
- Professional Disposal: This mixed waste requires specialized handling. Do not attempt to neutralize or treat it yourself. Your EHS office and waste disposal contractor will determine the appropriate disposal pathway.

Experimental Protocols

Protocol 1: Laboratory-Scale Spill Cleanup

This protocol details the steps for managing a small-scale spill (less than 250 mL) of **2-(Diisopropylamino)ethanol**.

- Preparation:

- Ensure a chemical spill kit is readily available. The kit should contain absorbent pads or loose absorbent material, chemical-resistant gloves, safety goggles, a face shield, a lab coat/apron, and hazardous waste bags or containers.
- Confirm the location of the nearest safety shower and eyewash station.

- Procedure:

1. Alert personnel in the immediate vicinity and restrict access to the spill area.
2. If volatile vapors are present, work must be conducted in a fume hood. If the spill is outside a hood, ensure maximum ventilation.
3. Don all required PPE.
4. Carefully apply a perimeter of absorbent material around the spill to contain it.
5. Slowly cover the entire spill with the absorbent material, working from the outside in.
6. Allow the absorbent to fully soak up the liquid.
7. Using non-sparking tools (e.g., plastic scoop), carefully collect the contaminated absorbent material.
8. Place the material into a heavy-duty plastic bag or a designated hazardous waste container.
9. Wipe the spill area with a cloth dampened with a suitable solvent (follow your institution's guidelines, e.g., soap and water), and place the used cloth in the same waste container.

10. Seal the waste container/bag, label it clearly as "Hazardous Waste: **2-(Diisopropylamino)ethanol** Spill Debris," and store it in the designated waste accumulation area.
11. Arrange for disposal with your institution's EHS office.

Protocol 2: Waste Accumulation and Segregation

This protocol outlines the standard procedure for collecting and storing DIPAE waste prior to professional disposal.

- Container Selection:
 - Use only chemically compatible containers that are in good condition with no leaks or rust.
 - The container must have a secure, tightly fitting lid.
- Labeling:
 - As soon as waste is first added to the container, it must be labeled.
 - The label must include the words "Hazardous Waste," the full chemical name "**2-(Diisopropylamino)ethanol**," and a clear description of any other components in the waste stream.
 - Affix appropriate hazard pictograms (e.g., corrosive, toxic, flammable).
- Accumulation:
 1. Keep the waste container closed at all times except when adding waste.[\[7\]](#)
 2. Store the container in a designated satellite accumulation area within the laboratory or a central hazardous waste storage area.
 3. The storage area must be cool, dry, and well-ventilated.[\[6\]](#)
 4. Ensure secondary containment (e.g., a containment tray or cabinet) is used to capture any potential leaks.

5. Segregate the DIPAE waste container from all incompatible materials, especially acids and strong oxidizers.[1][2]

- Disposal:

1. Monitor the accumulation date and volume to ensure compliance with regulatory time and quantity limits.

2. Schedule a pickup with your institution's EHS office or licensed waste disposal contractor.

Visualizations

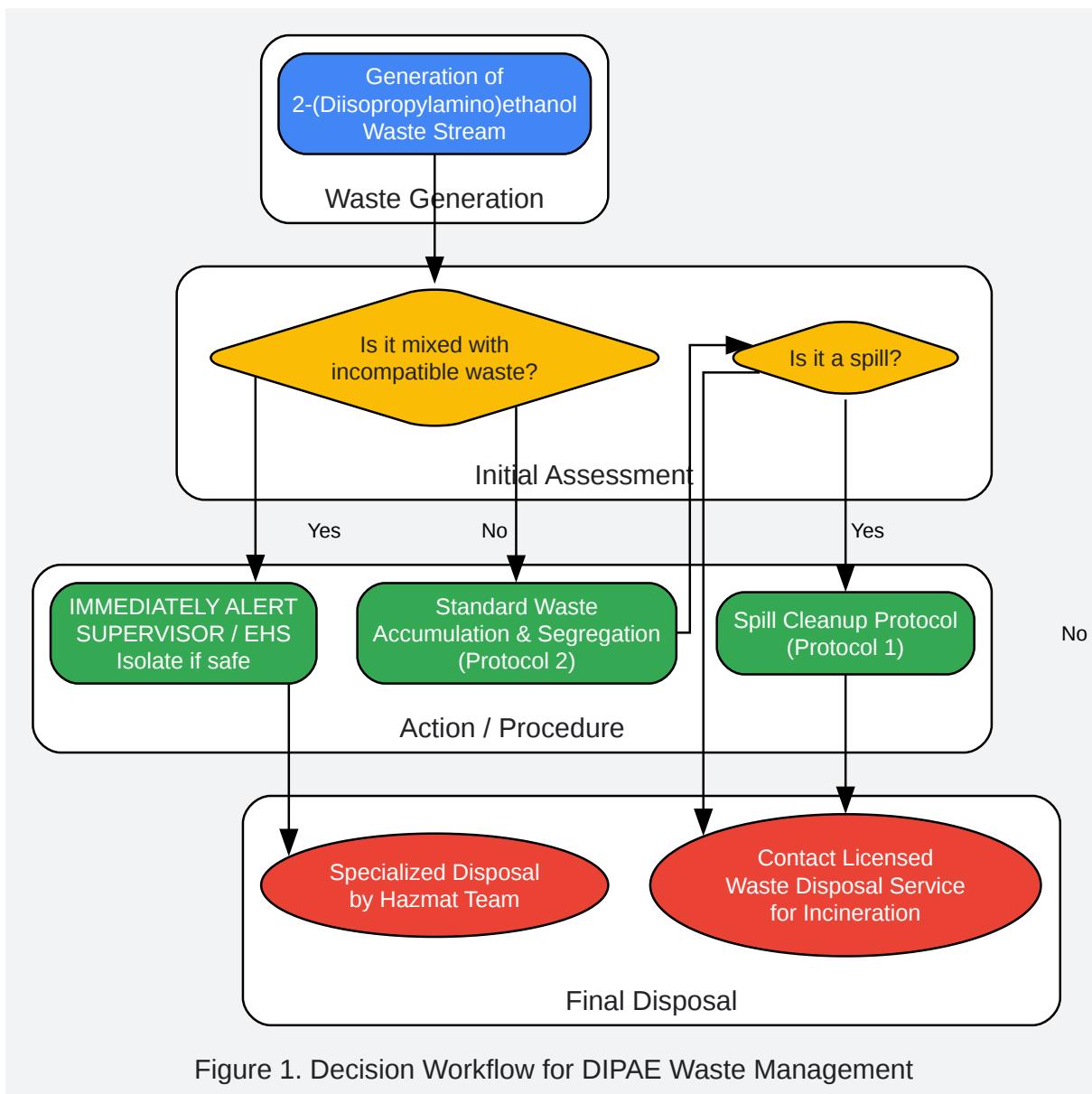


Figure 1. Decision Workflow for DIPAE Waste Management

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Caption: Figure 1. Decision Workflow for DIPAE Waste Management.

Caption: Figure 2. Incompatible Material Relationships for DIPAE.

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